

Safe Handling, Storage, and Disposal of Dinitrosopentamethylenetetramine (DNPT)

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Compound of Interest

Compound Name: *Dinitrosopentamethylenetetramine*

Cat. No.: *B087232*

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Essential Safety and Logistical Information for Laboratory Professionals

This document provides immediate, essential guidance for the safe handling, storage, and disposal of **Dinitrosopentamethylenetetramine** (CAS No. 101-25-7). The following procedures are designed to minimize risks for researchers, scientists, and drug development professionals working with this hazardous compound.

Hazard Identification and Classification

Dinitrosopentamethylenetetramine (DNPT) is a flammable, self-reactive solid with significant health hazards.^{[1][2]} It is primarily used as a chemical blowing agent in the production of rubber and plastics.^{[2][3]} The compound is sensitive to shock and can undergo exothermic decomposition when heated, especially in the presence of acids or other contaminants, posing a fire and explosion risk.^{[1][3][4][5]}

GHS Hazard Classification^{[1][2]}

Hazard Class	Category	Hazard Statement	Pictogram
Flammable Solids	2	H228: Flammable solid	
Self-Reactive Substances	Type G	H242: Heating may cause a fire	
Acute Toxicity, Oral	4	H302: Harmful if swallowed	!
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	!
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	!
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation	!

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₅ H ₁₀ N ₆ O ₂ [4]
Molecular Weight	186.17 g/mol [2]
Appearance	Cream-colored to off-white powder [2] [6]
Decomposition Temperature	200-205°C (exothermic) [2]
Acute Toxicity (LD50, oral, rat)	940 mg/kg [7]

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

Adherence to the following engineering controls and personal protective equipment protocols is mandatory to ensure personnel safety.

Engineering Controls

- Ventilation: All handling must occur in a well-ventilated area, preferably within a certified chemical fume hood.[1][8][9]
- Ignition Sources: Eliminate all sources of ignition, including open flames, sparks, hot surfaces, and static electricity.[1][4][10] Use explosion-proof electrical and ventilating equipment.[1][4]
- Grounding: Ground and bond all containers and receiving equipment during transfer to prevent static discharge.[1][4]

Personal Protective Equipment (PPE)

The minimum required PPE for handling **Dinitrosopentamethylenetetramine** includes:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1] A face shield should be worn in addition to goggles where splashing is possible.
- Skin Protection:
 - Gloves: Wear compatible, chemical-resistant, impervious gloves (e.g., nitrile rubber).[1][8] Gloves must be inspected before use and replaced immediately if contaminated or damaged.[8]
 - Protective Clothing: Wear fire/flame-resistant and impervious clothing, such as a lab coat, apron, or coveralls, to prevent skin contact.[1]
 - Footwear: Protective, chemical-resistant boots are required in situations where spills may occur.[8]
- Respiratory Protection:
 - For routine handling in a fume hood, respiratory protection may not be required if exposure is well below established limits.

- If ventilation is inadequate, or if irritation or other symptoms are experienced, a full-face, government-approved air-purifying respirator must be used.[1][8]
- For emergency situations such as spills or fires, a positive-pressure, self-contained breathing apparatus (SCBA) is required.[2][7][10]

Logistical Plan: Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

Storage Protocol

- Store in a tightly closed, properly labeled container.[1][8]
- Keep in a cool, dry, and well-ventilated place away from direct sunlight and heat.[1][4][8]
- The storage area should be secured and locked.[1]
- Store separately from incompatible materials, including acids, bases, oxidizing agents, salts (e.g., zinc chloride), and urea.[3][7][9]

Disposal Plan

- Waste Disposal: All waste materials must be disposed of through an appropriate treatment and disposal facility in accordance with all applicable local, state, and federal regulations.[1][9] Do not allow the chemical to enter drains or the environment.[1][8]
- Laboratory-Scale Decontamination: For decontaminating small residues in the lab, a chemical degradation method may be considered prior to disposal. Nitrosamines can be reduced to less harmful corresponding amines by treating them with aluminum-nickel alloy powder and aqueous alkali.[11] This procedure should only be performed by trained personnel in a controlled environment, and the resulting waste must still be disposed of in accordance with institutional and regulatory guidelines.[11]

Emergency Response Procedures

Immediate and correct response to an emergency is critical.

First Aid Measures

Exposure Route	Immediate Action
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[1][7][9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and water.[7]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][7][9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1][7][9]

Spill Response

A spill of **Dinitrosopentamethylenetetramine** requires a systematic and cautious response.

Caption: Emergency Spill Response Workflow for **Dinitrosopentamethylenetetramine**.

Firefighting Measures

- Hazards: The substance is flammable and self-reactive.[1][2] It may decompose explosively when heated or involved in a fire.[1][4] Beware of possible container explosions.[1][4]
- Extinguishing Media:
 - Small Fires: Use dry chemical, CO₂, water spray, or regular foam.[1][4][10]
 - Large Fires: Flood the fire area with water from a maximum distance.[1][4][10] Use unmanned hose holders if possible.[4]

- Firefighter Protection: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).[\[1\]](#)[\[4\]](#) Withdraw immediately in case of rising sound from venting safety devices or discoloration of tanks.[\[4\]](#)

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